

Proper Disposal of Tricaprilin-d50 in a Laboratory Setting

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Compound of Interest

Compound Name: *Tricaprilin-d50*

Cat. No.: *B15555951*

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For Immediate Implementation by Laboratory Personnel

This document provides a comprehensive, step-by-step guide for the safe and compliant disposal of **Tricaprilin-d50**, a deuterated triglyceride used in research and development. Adherence to these procedures is critical for ensuring personnel safety, environmental protection, and regulatory compliance.

Hazard Assessment and Safety Precautions

While a specific Safety Data Sheet (SDS) for **Tricaprilin-d50** is not readily available, the SDS for its non-deuterated counterpart, Tricaprilin, indicates potential hazards.^[1] Therefore, it is prudent to handle **Tricaprilin-d50** with the same level of caution.

Assumed Hazard Classifications based on Tricaprilin:

- Acute oral toxicity
- Skin irritation
- Serious eye irritation
- Respiratory tract irritation

Personal Protective Equipment (PPE) Required:

- Safety glasses or goggles
- Chemical-resistant gloves (e.g., nitrile)
- Laboratory coat

Waste Segregation and Collection

Proper segregation of waste is the first and most critical step in the disposal process. Do not mix **Tricaprilin-d50** waste with general laboratory trash or other chemical waste streams unless explicitly permitted by your institution's Environmental Health and Safety (EHS) department.

Step-by-Step Waste Collection Procedure:

- Designate a Waste Container: Use a dedicated, leak-proof, and clearly labeled waste container for all **Tricaprilin-d50** waste. The container should be made of a material compatible with oils and fats, such as high-density polyethylene (HDPE).
- Labeling: The waste container must be labeled with the following information:
 - "Hazardous Waste" (or as required by your institution)
 - "**Tricaprilin-d50**"
 - List of associated hazards (e.g., "Oral Toxicity," "Skin/Eye Irritant")
 - Accumulation start date
- Collect Unused or Expired **Tricaprilin-d50**: Carefully transfer any unwanted pure **Tricaprilin-d50** into the designated waste container.
- Collect Contaminated Labware: Dispose of all single-use items that have come into contact with **Tricaprilin-d50** in the same designated container. This includes:
 - Pipette tips
 - Vials and caps

- Gloves
- Contaminated bench paper or wipes
- Handling of Sharps: Any contaminated sharps (e.g., needles, glass Pasteur pipettes) must be placed in a designated sharps container that is also labeled for **Tricaprilin-d50** waste.
- Aqueous Solutions: If you have aqueous solutions containing **Tricaprilin-d50**, consult your EHS department for guidance. Do not pour any solutions containing this compound down the drain.

Storage of Tricaprilin-d50 Waste

Proper storage of the collected waste is essential to prevent accidental spills or exposure.

- Storage Location: Store the sealed waste container in a designated satellite accumulation area (SAA) or a central hazardous waste storage area.
- Secondary Containment: Place the waste container in a secondary containment bin or tray to capture any potential leaks.
- Incompatible Materials: Ensure the waste container is not stored near incompatible chemicals.

Final Disposal Procedure

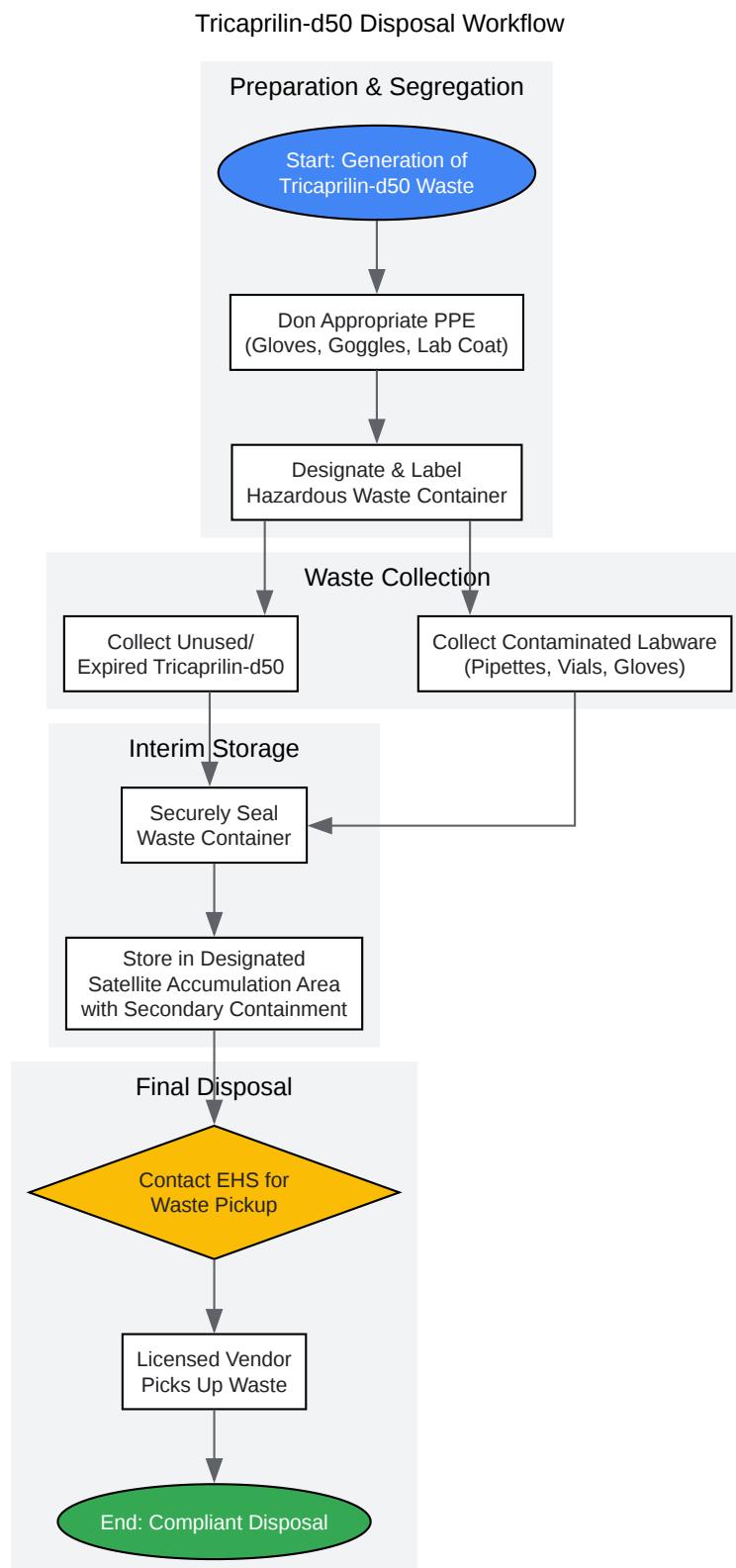
The final disposal of **Tricaprilin-d50** waste must be handled by a licensed hazardous waste disposal company.

- Contact EHS: When the waste container is full or has been in storage for the maximum allowable time per your institution's policy, contact your Environmental Health and Safety (EHS) department.
- Schedule a Pickup: EHS will arrange for a pickup of the waste by a certified hazardous waste vendor.
- Documentation: Ensure all necessary paperwork, such as a hazardous waste manifest, is completed accurately as directed by your EHS department.

Quantitative Data Summary

Parameter	Value	Source
Molecular Formula	C ₂₇ D ₅₀ O ₆	ChemScene[2]
Molecular Weight	520.99 g/mol	ChemScene[2]
Purity	≥98%	ChemScene[2]
Storage Temperature	2-8°C (Sealed in dry conditions)	ChemScene[2]

Experimental Workflow: Disposal of Tricaprilin-d50



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Caption: Workflow for the safe disposal of **Tricaprilin-d50** waste in a laboratory setting.

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References

- 1. file.medchemexpress.com [file.medchemexpress.com]
- 2. chemscene.com [chemscene.com]
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